

chemical structure and CAS number for 1-Pyrenol, 6-nitro-

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Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Technical Monograph: 1-Pyrenol, 6-nitro- (CAS 1767-28-8)

Executive Summary & Chemical Identity[1][2]

1-Pyrenol, 6-nitro- (IUPAC: 1-hydroxy-6-nitropyrene) is a critical reference standard in environmental toxicology and polycyclic aromatic hydrocarbon (PAH) metabolism.[1] It serves as a primary biomarker for exposure to 1-nitropyrene, the predominant nitro-PAH found in diesel exhaust particulates.[1]

Unlike its parent compound, the functionalization of the pyrene core at the C1 (hydroxyl) and C6 (nitro) positions alters its mutagenic profile and solubility, making it a distinct target for chromatographic separation in biological monitoring.

Chemical Data Table

Parameter	Specification
CAS Registry Number	1767-28-8
IUPAC Name	1-Hydroxy-6-nitropyrene
Synonyms	6-Nitro-1-pyrenol; 1-Nitro-6-hydroxypyrene
Molecular Formula	
Molecular Weight	263.25 g/mol
Appearance	Amber/Yellow fine needles
Solubility	DMSO (>10 mg/mL), Methanol, Dichloromethane
SMILES	<chem>Oc1ccc2c(ccc3c(ccc1c23)=O)</chem>
InChI Key	BOQCPFGCIYLAGN-UHFFFAOYSA-N

Structural Analysis & Synthesis Strategy

The Regioselectivity Challenge

Direct nitration of 1-hydroxypyrene is chemically inefficient due to the strong activating nature of the hydroxyl group, which leads to poly-nitration and oxidation byproducts.^[1] To isolate the 6-nitro isomer specifically (separating it from the 8-nitro isomer), a protection-deprotection strategy is required.^[1]

Validated Synthesis Protocol

The following protocol outlines the conversion of 1-hydroxypyrene to 6-nitro-1-pyrenol via an acetoxy intermediate. This method improves yield and allows for easier chromatographic separation of the 1,6- and 1,8-isomers.^[1]

Step 1: Acetylation (Protection)

- Reagents: 1-Hydroxypyrene, Acetic Anhydride (), Pyridine.^[1]

- Mechanism: Esterification protects the phenol from oxidation during the harsh nitration step.
[1]
- Procedure: Dissolve 1-hydroxypyrene in pyridine. Add 1.5 eq of
[1] Stir at RT for 3 hours.[1] Quench with ice water. Filter the precipitate (1-acetoxypyrene).
[1]

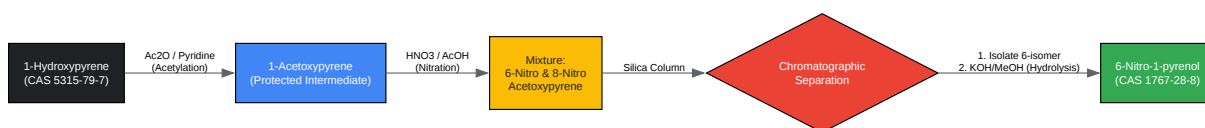
Step 2: Nitration (Regioselective Functionalization)

- Reagents: 1-Acetoxypyrene,
(fuming), Acetic Acid.[1]
- Procedure: Dissolve 1-acetoxypyrene in acetic acid at 0°C. Dropwise add
. The acetyl group directs nitration primarily to the 6- and 8-positions.[1]
- Purification (Critical): The resulting mixture contains 6-nitro-1-acetoxypyrene and 8-nitro-1-acetoxypyrene.[1] These must be separated via Flash Column Chromatography (Silica gel; Toluene/Hexane gradient) before hydrolysis.[1] The 6-nitro isomer typically elutes differently due to dipole moment variations.

Step 3: Hydrolysis (Deprotection)

- Reagents: Purified 6-nitro-1-acetoxypyrene, KOH, Methanol/THF.[1]
- Procedure: Reflux the isolated intermediate in methanolic KOH for 1 hour. Acidify with HCl to precipitate the target 6-nitro-1-pyrenol.[1]

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis pathway utilizing an acetylation protection strategy to isolate the specific 6-nitro isomer.[1]

Analytical Validation (QC Standards)

To certify the identity of synthesized or purchased 6-nitro-1-pyrenol, the following spectral fingerprints must be verified.

Method	Diagnostic Signal	Interpretation
1H-NMR (DMSO-d6)	11.0-11.5 ppm (s, 1H)	Phenolic -OH proton (exchangeable with D ₂ O).[1]
1H-NMR (Aromatic)	8.6 - 8.9 ppm (d)	Deshielded protons adjacent to the Nitro group (C5/C7).[1]
Mass Spectrometry	m/z 263.06	Molecular ion peak (ESI- or EI).[1]
UV-Vis	~285 nm, 428 nm	Bathochromic shift compared to pyrene due to conjugation.[1]
HPLC Retention	Distinct from 1-Nitropyrene	6-Nitro-1-pyrenol is more polar and elutes earlier on C18 columns.[1]

Protocol Note: Due to the acidic nature of the phenolic proton (

pK_a ~7-8), retention times in HPLC are highly pH-dependent.[1] Use a buffered mobile phase (e.g., 10mM Ammonium Acetate, pH 5.0) to ensure peak sharpness.

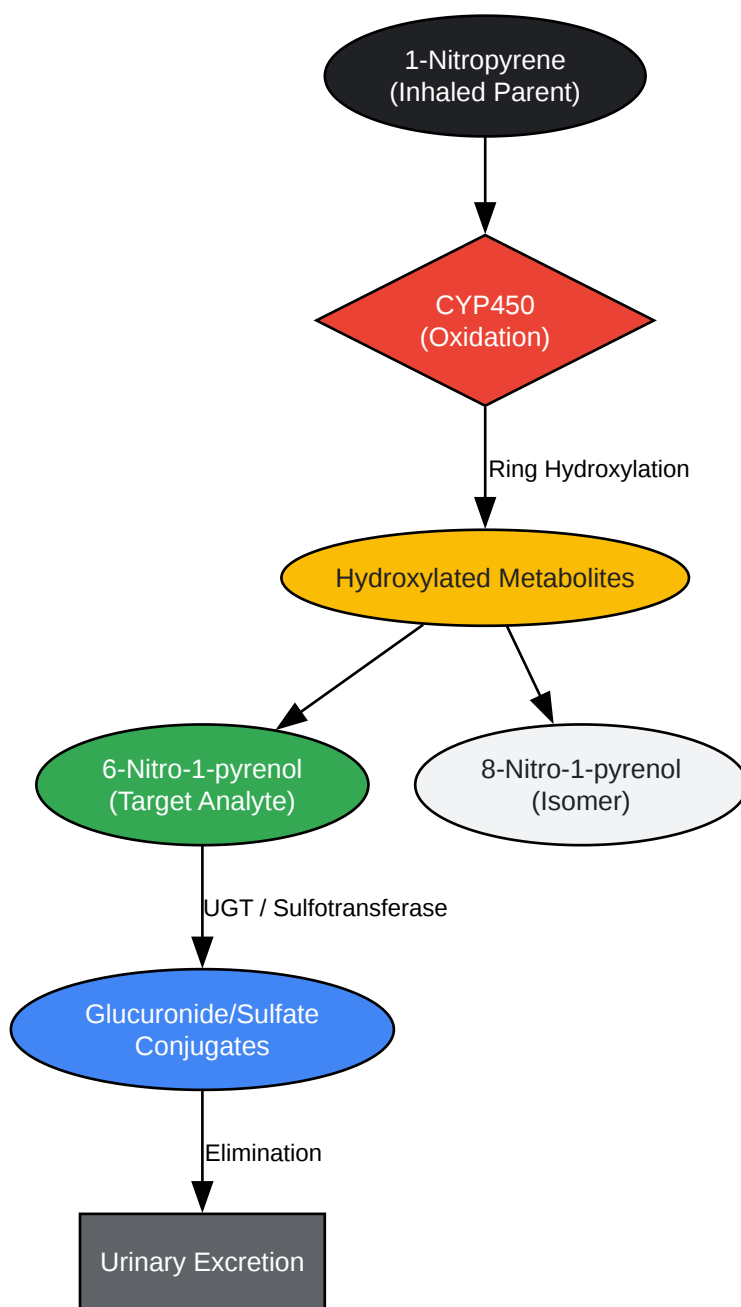
Biological Significance & Metabolism[1][5][6][7][8]

Metabolic Activation Pathway

1-Nitropyrene is metabolized by Cytochrome P450 enzymes (specifically CYP2E1 and CYP2A13) via ring oxidation.[1] The formation of 6-nitro-1-pyrenol represents a detoxification/activation branch point.[1]

- Direct Ring Oxidation: CYP450s oxidize the aromatic ring at the 6- or 8-position.[1]
- Conjugation: The resulting hydroxyl group is a target for glucuronidation (UGT enzymes) or sulfation, facilitating excretion in urine.
- Biomarker Utility: Quantification of urinary 6-nitro-1-pyrenol (after enzymatic hydrolysis of conjugates) is the gold standard for assessing recent inhalation exposure to diesel exhaust. [1]

Visualization: Metabolic Fate[1]



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Figure 2: Metabolic pathway of 1-Nitropyrene leading to the formation and excretion of 6-nitro-1-pyrenol.[1]

Safety & Handling

- Hazard Classification: Mutagenic (Category 2).[1] Suspected Carcinogen.[1]

- Handling: Use only within a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.[1]
- Storage: Store at -20°C, protected from light (amber vials). Nitro-PAHs are photosensitive and can degrade into quinones upon prolonged light exposure.[1]

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